

Essential Safety and Logistical Information for Handling 2-Trifluoroacetylphenol

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Compound of Interest

Compound Name: 2-Trifluoroacetylphenol

Cat. No.: B1224665

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Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **2-Trifluoroacetylphenol** (CAS RN: 25666-51-7). The information herein is compiled to ensure the safety of laboratory personnel and to provide clear, procedural guidance for operational questions.

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Trifluoroacetylphenol** was not readily available. The following guidance is based on the safety data of structurally similar compounds, such as 2,2,2-Trifluoroacetophenone and other fluorinated phenols. It is imperative to handle this chemical with caution and to perform a thorough risk assessment before use.

Hazard Summary

2-Trifluoroacetylphenol is anticipated to be a hazardous substance. Based on analogous compounds, it is likely to be a flammable liquid and vapor.^[1] It is expected to cause skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2]} Ingestion and inhalation should be strictly avoided.^[1]

Quantitative Data Summary

The following table summarizes key physical and safety data for **2-Trifluoroacetylphenol** and a related compound, 2,2,2-Trifluoroacetophenone, for reference.

Property	2-Trifluoroacetylphenol	2,2,2-Trifluoroacetophenone (for reference)
CAS Number	25666-51-7[3][4]	434-45-7
Molecular Formula	C ₈ H ₅ F ₃ O ₂ [3][4]	C ₈ H ₅ F ₃ O
Molecular Weight	190.12 g/mol [3][4]	174.11 g/mol
Appearance	Clear, lime/lemon liquid[5]	Light yellow liquid[1]
Boiling Point	92 °C[5]	Not available
Storage Temperature	2-8°C, stored under nitrogen[5]	Store in a cool, dry, well-ventilated area away from heat and ignition sources.[1][6]
Hazard Statements	Not officially classified. Assumed to be similar to related compounds.	H226: Flammable liquid and vapour. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

Operational and Disposal Plan

A step-by-step guide for the safe handling and disposal of **2-Trifluoroacetylphenol**.

Engineering Controls and Work Area Preparation

- Ventilation: Always handle **2-Trifluoroacetylphenol** in a well-ventilated area, preferably within a certified chemical fume hood.[1][6][7] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]
- Ignition Sources: This compound is likely flammable. Keep away from open flames, hot surfaces, and all sources of ignition.[1][6] Use non-sparking tools and explosion-proof electrical and ventilating equipment.[1][8]

- Static Discharge: Take precautionary measures against static discharges by grounding and bonding containers and receiving equipment.[6][8]

Required Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be worn to protect against splashes.[7]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber with a thickness >0.11 mm and a breakthrough time of >480 minutes is recommended for similar compounds).[9] Wear a flame-retardant lab coat or chemical-resistant apron. Ensure legs and feet are covered with long pants and closed-toe shoes.
Respiratory Protection	If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved air-purifying respirator with an appropriate cartridge for organic vapors.[8]

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare your work area in the chemical fume hood, ensuring it is clean and uncluttered. Have spill control materials readily available.
- Dispensing: Carefully dispense the required amount of **2-Trifluoroacetylphenol**. Keep the container tightly closed when not in use.[1]
- During Use: Avoid direct contact with the skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the work area.[6]

- After Use: Thoroughly wash hands and any exposed skin with soap and water after handling.
[6]

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[2][8] Seek medical attention if irritation persists.
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[8]

Spill and Leak Procedures

- Evacuate: In case of a spill, evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert absorbent material such as sand, diatomaceous earth, or universal binding agents.[1][9]
- Clean-up: Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[1]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan

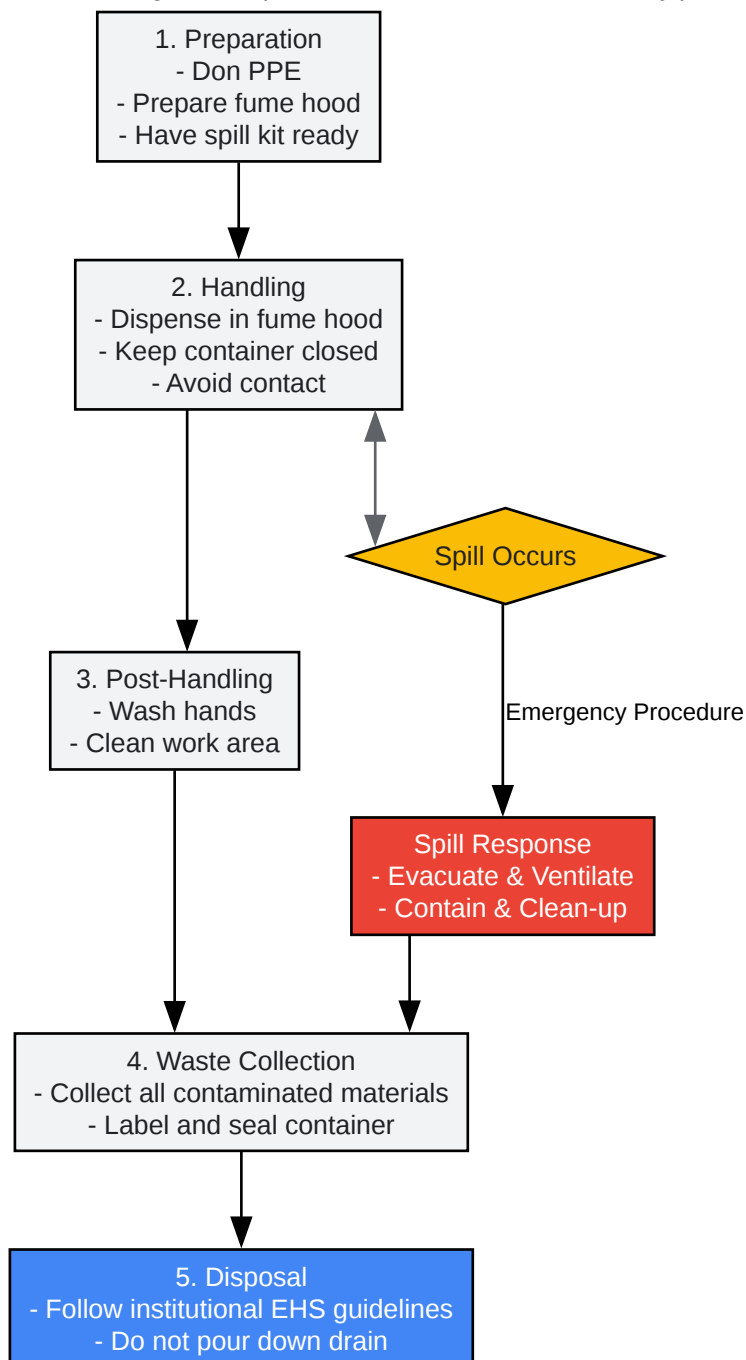
- Waste Collection: All waste containing **2-Trifluoroacetylphenol**, including contaminated absorbent materials and disposable PPE, should be collected in a designated, labeled, and sealed container.

- Disposal: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it down the drain.^[1] Contact your institution's environmental health and safety department for specific disposal procedures.

Visual Workflow for Safe Handling

The following diagram outlines the key steps for the safe handling of **2-Trifluoroacetylphenol** from preparation to disposal.

Safe Handling and Disposal Workflow for 2-Trifluoroacetylphenol



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